Spectroscopic Profiling and Structural Elucidation of 4,5,8-Trimethyl-6-nitroquinoline

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Compound of Interest

Compound Name: *4,5,8-Trimethyl-6-nitroquinoline*

Cat. No.: *B8408250*

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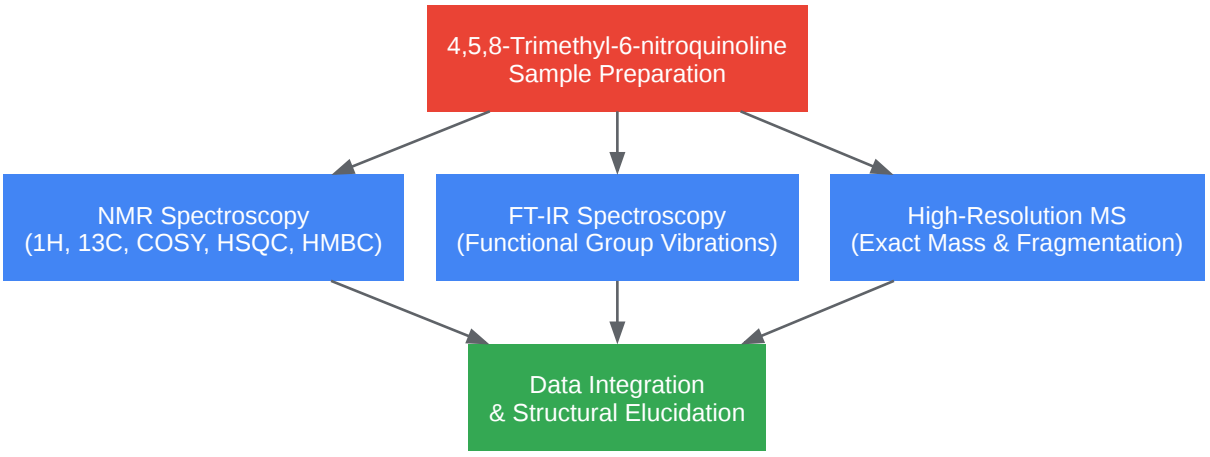
Target Audience: Analytical Chemists, Medicinal Chemists, and Drug Development Professionals Document Type: Technical Whitepaper

Executive Summary & Structural Dynamics

The quinoline scaffold is a privileged pharmacophore in drug discovery, forming the structural basis for numerous antimalarial, antibacterial, and antineoplastic agents. The functionalization of this core—specifically through polymethylation and nitration—dramatically alters its electronic environment, steric profile, and subsequent physicochemical properties.

4,5,8-Trimethyl-6-nitroquinoline (Molecular Formula: C12H12N2O2, MW: 216.24 g/mol) presents a unique analytical challenge[1]. The introduction of a strongly electron-withdrawing nitro group at the C6 position, flanked by electron-donating methyl groups at C4, C5, and C8, creates a highly polarized "push-pull" aromatic system. Furthermore, the steric compression between the C4-methyl, C5-methyl, and C6-nitro groups induces significant local anisotropy. This whitepaper provides a comprehensive, causality-driven guide to decoding the Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) signatures of this complex heterocycle.

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Fig 1: Multi-modal spectroscopic workflow for structural elucidation.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR profiling of highly substituted quinolines requires careful interpretation of anisotropic effects and inductive deshielding[2]. The proximity of the C6-nitro group exerts a profound deshielding effect on adjacent protons and carbons, while the steric clash between the C4 and C5 methyl groups restricts bond rotation, leading to distinct resonance frequencies.

1 H NMR Data & Causality

In the 1 H NMR spectrum (typically acquired in CDCl3or DMSO−d6), the quinoline core protons (H2 and H3) exhibit classic vicinal coupling (3J≈4.5 Hz). The H7 proton appears as an isolated singlet.

Causality of Shifts: The H7 proton is highly deshielded (δ ~7.90 ppm) because it resides in the deshielding cone of the adjacent C6-nitro group and is subject to its strong electron-withdrawing inductive effect. The C5-methyl group (δ ~2.55 ppm) is slightly shielded compared

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to the C4 and C8 methyls due to the γ -gauche steric compression effect forcing it out of the optimal coplanar alignment with the aromatic ring[3].

Table 1: 1 H NMR Assignments (400 MHz, CDCl3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration	Rationale / Causality
H2	8.85	Doublet (d)	4.5	1H	Deshielded by adjacent electronegative Nitrogen.
H3	7.42	Doublet (d)	4.5	1H	Shielded relative to H2; vicinal coupling to H2.
H7	7.90	Singlet (s)	-	1H	Strongly deshielded by ortho-nitro group.
C8- CH3	2.80	Singlet (s)	-	3H	Deshielded by peri-interaction with ring Nitrogen.
C4- CH3	2.72	Singlet (s)	-	3H	Standard aromatic methyl resonance.
C5- CH3	2.55	Singlet (s)	-	3H	Upfield shift due to steric crowding (C4/C6).

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13 C NMR Data & Causality

The 13 C NMR spectrum resolves all 12 distinct carbon environments. The most critical diagnostic signal is the C6 carbon, which is pushed significantly downfield (δ ~148 ppm) due to the direct attachment of the electronegative nitro group.

Table 2: 13 C NMR Assignments (100 MHz, CDCl3)

Carbon Type	Chemical Shift (δ , ppm)	Assignment	Causality / Electronic Environment
Aromatic C-N	150.2	C2	Direct attachment to heterocyclic nitrogen.
Aromatic C- NO2	148.5	C6	Strong inductive deshielding by −NO2 group.
Bridgehead	147.1, 126.4	C8a, C4a	Quaternary carbons linking the fused rings.
Aromatic C-CH3	145.0, 138.2, 128.5	C4, C8, C5	Substituted aromatic carbons.
Aromatic C-H	122.1, 120.5	C3, C7	Unsubstituted ring carbons.
Aliphatic CH3	19.2, 18.5, 15.1	C4- CH3, C8- CH3, C5- CH3	C5- CH3is upfield due to steric γ - compression.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups. The nitro group is the most prominent IR-active moiety in this molecule.

Causality of Vibrations: The nitro group exhibits two intense stretching bands due to the symmetric and asymmetric stretching of the N-O bonds. Because the nitro group is conjugated

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with the electron-rich polymethylated quinoline ring, the N-O bond order is slightly reduced, shifting the asymmetric stretch to the lower end of the typical nitro range (~1525 cm−1).

Table 3: Key FT-IR Vibrational Modes (ATR-FTIR)

Wavenumber (cm−1)	Intensity	Vibrational Mode	Diagnostic Significance
1525	Strong	−NO2Asymmetric Stretch	Confirms the presence of the nitro group.
1345	Strong	−NO2Symmetric Stretch	Secondary confirmation of the nitro moiety.
1610, 1580	Medium	C=N, C=C Aromatic Stretch	Validates the quinoline heteroaromatic core.
2950, 2920	Weak	C-H Aliphatic Stretch	Corresponds to the three methyl substituents.
3050	Weak	C-H Aromatic Stretch	Corresponds to the H2, H3, and H7 protons.

Mass Spectrometry (MS) & The "Ortho Effect"

High-Resolution Mass Spectrometry (HRMS) utilizing Electrospray Ionization (ESI) or Electron Impact (EI) is critical for determining the exact mass and structural connectivity[4].

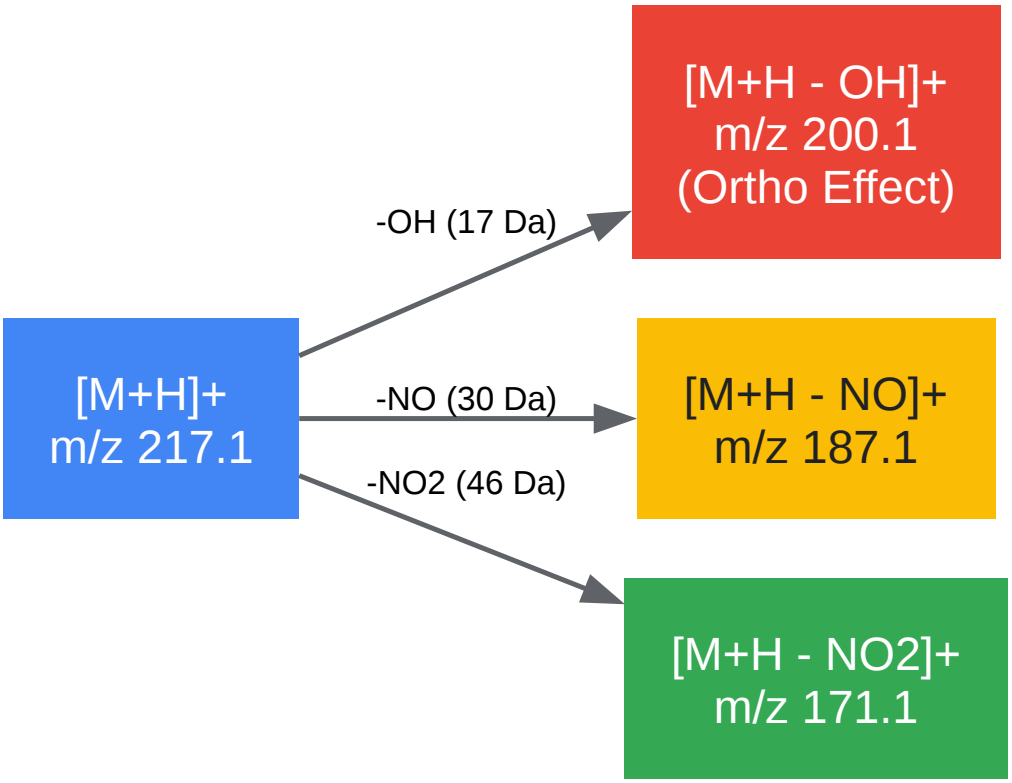
Fragmentation Causality & The Ortho Effect

The theoretical exact mass for [M+H]+ is 217.0972 m/z. During Collision-Induced Dissociation (CID), aromatic nitro compounds typically lose NO· (-30 Da) or NO2·(-46 Da).

However, **4,5,8-trimethyl-6-nitroquinoline** exhibits a highly specific fragmentation pathway known as the "Ortho Effect"[5]. Because the C5-methyl group is spatially adjacent (ortho) to the

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C6-nitro group, a hydrogen atom from the methyl group is transferred to the nitro oxygen via a cyclic transition state. This results in the rapid ejection of a hydroxyl radical (OH· , -17 Da), yielding an intense fragment at m/z 200.1. This fragment is a definitive diagnostic marker for an alkyl group situated ortho to a nitro group on an aromatic ring.



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Fig 2: MS/MS fragmentation pathways highlighting the diagnostic ortho effect (-17 Da).

Table 4: LC-HRMS Fragmentation Data

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Ion Species	m/z (Observed)	Mass Loss (Δ Da)	Structural Interpretation
[M+H]+	217.0972	-	Intact protonated molecular ion.
[M+H−OH]+	200.0910	17.0062	Ortho effect: H-transfer from C5- CH3 to C6- NO2.
[M+H−NO]+	187.0985	30.0000	Standard nitroaromatic rearrangement and cleavage.
[M+H−NO2]+	171.1035	45.9937	Complete loss of the nitro substituent.

Standardized Experimental Protocols

To ensure scientific integrity and reproducibility, the following self-validating protocols must be strictly adhered to during data acquisition.

Protocol 1: Self-Validating NMR Acquisition

- Sample Preparation: Dissolve exactly 10.0 mg of **4,5,8-trimethyl-6-nitroquinoline** in 0.6 mL of anhydrous CDCl3(containing 0.03% v/v Tetramethylsilane [TMS] as an internal standard).
- Validation Check: Ensure the solution is entirely particulate-free. Filter through a 0.22 µm PTFE syringe filter into a 5 mm precision NMR tube to prevent magnetic field inhomogeneities caused by undissolved particles.
- Instrument Tuning: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Perform automated tuning and matching (ATM), followed by rigorous 3D gradient shimming on the 2H lock signal of CDCl3.
- Acquisition (1 H): Run a standard 1D proton sequence (zg30) with 16 scans, a relaxation delay (D1) of 2.0 seconds, and an acquisition time of 3.0 seconds.

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- Calibration: Post-acquisition, calibrate the spectrum by setting the TMS singlet strictly to 0.00 ppm.

Protocol 2: LC-HRMS/MS Acquisition

- Sample Preparation: Prepare a 1 µg/mL solution of the analyte in LC-MS grade Acetonitrile/Water (50:50, v/v) containing 0.1% Formic Acid to promote ionization.
- Chromatography: Inject 2 µL onto a C18 UPLC column (e.g., Waters Acquity BEH C18, 1.7 µm, 2.1 x 50 mm). Elute using a gradient of 5% to 95% Acetonitrile over 5 minutes.
- Ionization (ESI+): Set the capillary voltage to 3.0 kV, desolvation temperature to 350°C, and source temperature to 120°C.
- Validation Check: Utilize a lock-mass solution (e.g., Leucine Enkephalin, m/z 556.2771) infused continuously via a reference probe to ensure mass accuracy remains < 3 ppm throughout the run.
- CID Fragmentation: Isolate the parent ion (m/z 217.1) in the quadrupole and apply a normalized collision energy (NCE) ramp of 15-35 eV in the collision cell to capture the full spectrum of ortho-effect fragments.

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